

# Chromium hydroxide green proper disposal procedures

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## Compound of Interest

Compound Name: Chromium hydroxide green

Cat. No.: B084190

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Proper disposal of **chromium hydroxide green** is essential for maintaining laboratory safety and environmental compliance. As a trivalent chromium compound, it is generally less toxic than its hexavalent counterparts; however, it still requires careful handling and disposal through designated hazardous waste streams.<sup>[1][2]</sup> Adherence to local, state, and federal regulations is mandatory for all disposal procedures.<sup>[3][4]</sup>

## Immediate Safety Protocols

Before handling or disposing of **chromium hydroxide green**, it is critical to be prepared for accidental spills and to use the correct Personal Protective Equipment (PPE).

## Personal Protective Equipment (PPE)

To minimize exposure, the following PPE must be worn:

- **Eye Protection:** ANSI Z87.1 compliant safety glasses or goggles are required. A full-face shield should be used if there is a splash hazard.<sup>[1]</sup>
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile or polyvinyl alcohol rubber.<sup>[1][3]</sup>
- **Body Protection:** A laboratory coat and protective clothing, including long sleeves and pants, should be worn to minimize skin contact.<sup>[1]</sup>

- Respiratory Protection: Work in a well-ventilated area. If dust is generated, a NIOSH-approved respirator with a particulate filter is necessary.[1][3]

## Spill Response Plan

In the event of a spill, follow these steps to contain the material and prevent exposure:

- Evacuate: Remove all non-essential personnel from the immediate spill area.[1]
- Ventilate: Ensure the area is well-ventilated to prevent the inhalation of dust.[1]
- Contain: For dry spills, carefully sweep or vacuum the material. Use a HEPA-filtered vacuum to avoid generating dust, and never use compressed air for cleanup.[1] For liquid spills, use an inert absorbent material like sand or earth.[1]
- Collect: Place all spilled material and cleanup supplies into a compatible, sealed, and clearly labeled container for disposal.[1][3]
- Clean: Wipe down the contaminated surface with a wet cloth. All cleanup materials must be treated as hazardous waste.[1]

## Step-by-Step Disposal Procedures

The proper disposal route for **chromium hydroxide green** depends on its physical state (solid or aqueous). Do not pour any form of this chemical into drains or waterways.[3]

### Solid Waste Disposal

- Containment: Collect dry **chromium hydroxide green** powder, contaminated solids (e.g., gloves, wipes), and precipitated chromium hydroxide in a designated, compatible hazardous waste container. The container must be in good condition with a secure, tight-fitting lid.[1]
- Labeling: Clearly label the container as "Hazardous Waste: **Chromium Hydroxide Green**." Include the accumulation start date and other information required by your institution.
- Storage: Store the container in a secure, designated area, away from incompatible materials and sources of ignition.[3]

- Disposal: Arrange for pickup and disposal through a licensed hazardous waste contractor.<sup>[1]</sup><sup>[5]</sup><sup>[6]</sup>

## Aqueous Waste Disposal

Aqueous solutions containing dissolved chromium (III) compounds must be treated to precipitate the chromium before final disposal.

- Precipitation: Convert the soluble chromium into solid, insoluble chromium (III) hydroxide. A detailed protocol for this procedure is provided below.
- Separation: After precipitation, separate the solid chromium hydroxide from the liquid supernatant by filtration or decantation.<sup>[1]</sup>
- Solid Disposal: The collected chromium hydroxide precipitate is considered hazardous waste and must be dried and disposed of following the solid waste procedure described above.<sup>[1]</sup>
- Supernatant Disposal: The remaining liquid must be tested for residual chromium content to ensure it meets local sewer discharge limits.<sup>[1]</sup> If the concentration is below the acceptable threshold, it may be permissible to discharge to the sewer. If it exceeds the limits, the precipitation process must be repeated.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **chromium hydroxide green**.

Property	Value	Source
Physical Properties		
pH	5.0 - 6.0	[3]
Density	3.2 g/cm <sup>3</sup>	[3]
Toxicity Data (Chromic Oxide)		
Oral LD50 (Rat)	>5000 mg/kg	[3]
Inhalation LD50 (Rat)	>5.41 mg/L	[3]
Regulatory Limits		
US EPA Total Chromium Drinking Water Standard	0.1 mg/L (100 ppb)	[7]
Specifications (Color Additive Grade)		
Cr <sub>2</sub> O <sub>3</sub> Content	Not less than 75%	[8]
Lead (Pb)	Not more than 20 ppm	[8]
Arsenic (As)	Not more than 3 ppm	[8]
Mercury (Hg)	Not more than 1 ppm	[8]

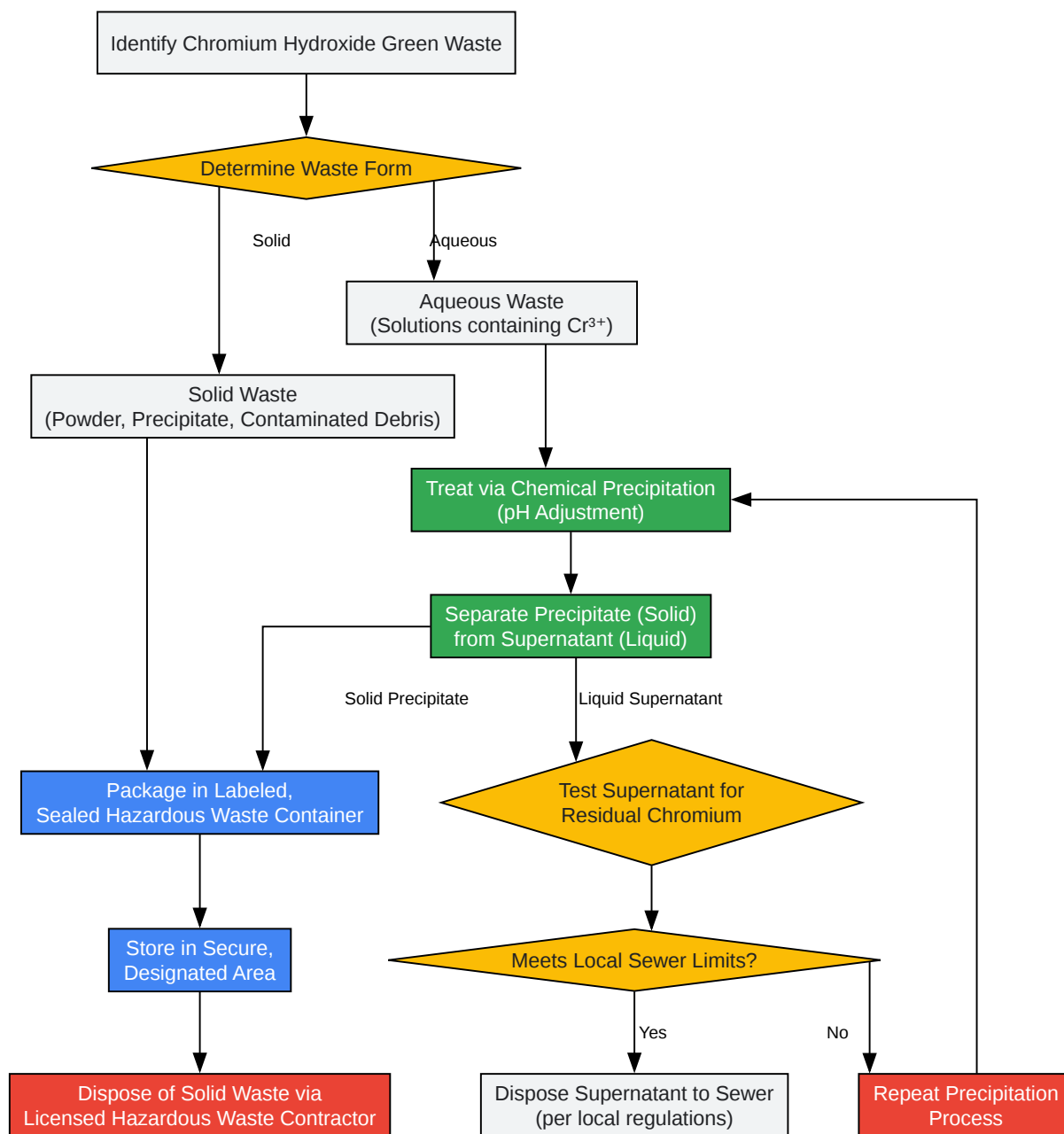
## Experimental Protocol: Precipitation of Aqueous Chromium (III) Waste

This protocol details the common laboratory method for treating liquid waste containing dissolved trivalent chromium. This procedure should be performed by trained personnel in a controlled setting, such as a fume hood.[1]

Objective: To precipitate soluble chromium (III) ions as insoluble chromium (III) hydroxide (Cr(OH)<sub>3</sub>) for safe disposal.[1]

Methodology:

- **Transfer Waste:** Carefully transfer the aqueous chromium waste into a suitable beaker within a chemical fume hood. The beaker should be large enough to accommodate additional reagents and prevent splashing.
- **pH Adjustment:** While stirring the solution, slowly add a base such as sodium hydroxide or lime to raise the pH. The target pH for precipitating chromium (III) hydroxide is typically between 7.5 and 8.5.[\[9\]](#)
- **Precipitation and Settling:** As the pH increases, a solid precipitate of chromium (III) hydroxide will form.[\[1\]](#) Once the target pH is reached, stop adding the base and allow the precipitate to settle for at least one hour.[\[1\]](#)
- **Separation:** Carefully separate the solid precipitate from the liquid supernatant. This can be achieved through either decantation (pouring off the liquid) or filtration.[\[1\]](#)
- **Waste Segregation:**
  - Place the collected solid chromium (III) hydroxide precipitate into the designated hazardous solid waste container.[\[1\]](#)
  - Collect the liquid supernatant in a separate temporary container for analysis.
- **Verification:** Test the supernatant's residual chromium concentration to ensure it complies with local sewer discharge regulations.[\[1\]](#) If the limits are exceeded, repeat the precipitation process on the supernatant.[\[1\]](#)



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Caption: Disposal Workflow for **Chromium Hydroxide Green Waste**.

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